

IUPAC name and SMILES string for 3-Chloroquinuclidine hydrochloride

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Compound of Interest

Compound Name: 3-Chloroquinuclidine hydrochloride

CAS No.: 33601-77-3

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An In-Depth Technical Guide to **3-Chloroquinuclidine Hydrochloride**: Synthesis, Applications, and Protocols

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Chloroquinuclidine hydrochloride**, a pivotal bicyclic organic compound for professionals in research, chemical synthesis, and drug development. We will delve into its fundamental properties, synthesis pathways, and critical applications, grounding the discussion in established scientific principles and field-proven insights.

Core Chemical Identity and Physicochemical Properties

3-Chloroquinuclidine hydrochloride is a halogenated heterocyclic compound built upon the rigid 1-azabicyclo[2.2.2]octane (quinuclidine) skeleton. This unique three-dimensional structure imparts specific steric and electronic properties that make it a valuable building block in medicinal chemistry and organic synthesis. The presence of a chlorine atom at the C-3 position

introduces a reactive site for further functionalization, while the hydrochloride salt form enhances its stability and handling characteristics as a solid.

The formal identification and key properties of this compound are summarized below.

Identifier	Value	Source(s)
IUPAC Name	3-chloro-1-azabicyclo[2.2.2]octane;hydrochloride	[1]
SMILES String	<chem>C1CN2CCC1C(C2)Cl.Cl</chem>	[1]
CAS Number	33601-77-3	[1][2]
Molecular Formula	C ₇ H ₁₃ Cl ₂ N	[1][3]
Molecular Weight	182.09 g/mol	[1][2][3][4]
Appearance	Tan or off-white powder/solid	[1][5]
Melting Point	236-239 °C	[1][2][6]

Below is the chemical structure of **3-Chloroquinuclidine hydrochloride**, illustrating the bicyclic quinuclidine core with the chlorine substituent and the associated chloride counter-ion.

Structure of **3-Chloroquinuclidine hydrochloride**.

Synthesis Pathway and Mechanistic Rationale

The most common and direct route to **3-Chloroquinuclidine hydrochloride** involves the chlorination of its ketone precursor, 3-Quinuclidinone hydrochloride.[1][3] This transformation is a cornerstone reaction that leverages the reactivity of the carbonyl group to introduce the halogen.

Causality in Experimental Design

The choice of 3-Quinuclidinone hydrochloride as the starting material is strategic. The quinuclidine framework is already constructed, simplifying the overall process. The ketone at the C-3 position provides a chemically active site ripe for conversion. The hydrochloride form

ensures the tertiary amine is protonated, protecting it from undesired side reactions during the chlorination process and improving the material's solubility in certain polar solvents.

The synthesis of the precursor, 3-Quinuclidinone, often involves an intramolecular Dieckmann condensation of a substituted piperidine, a classic and robust method for forming five- or six-membered rings.^{[7][8]}

The overall workflow from precursor to final product is illustrated below.

Synthetic workflow for **3-Chloroquinuclidine hydrochloride**.

Experimental Protocol: Chlorination of 3-Quinuclidinone Hydrochloride

This protocol is a representative procedure based on established chemical transformations.

Note: This procedure should only be performed by qualified chemists in a controlled laboratory setting with appropriate safety measures.

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a reflux condenser and a magnetic stirrer. Add 3-Quinuclidinone hydrochloride (1 equivalent) to a suitable solvent like phosphorus oxychloride (POCl_3).
- **Reagent Addition:** Slowly add a chlorinating agent, such as phosphorus pentachloride (PCl_5) (1.1 equivalents), to the stirred suspension. The addition should be portion-wise to control the exothermic reaction.
- **Reaction Execution:** Heat the mixture to reflux and maintain for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction transforms the ketone into a gem-dichloro intermediate, which then eliminates HCl to form the chloro-substituted quinuclidine.
- **Workup and Isolation:** After cooling to room temperature, carefully quench the reaction mixture by slowly pouring it onto crushed ice. This hydrolyzes excess chlorinating agent.
- **Purification:** Adjust the pH of the aqueous solution with a suitable base (e.g., NaOH) to precipitate the free base. Extract the product into an organic solvent (e.g., dichloromethane).

Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.

- **Salt Formation:** Dissolve the crude product in a minimal amount of a suitable solvent (e.g., isopropanol) and add a solution of HCl in the same solvent to precipitate the desired **3-Chloroquinuclidine hydrochloride**.
- **Final Product:** Filter the resulting solid, wash with a cold solvent, and dry under vacuum to yield the final product.

Applications in Research and Drug Development

The utility of **3-Chloroquinuclidine hydrochloride** spans multiple domains of chemical science, from fundamental physical organic chemistry to the synthesis of complex pharmaceutical agents.

A Versatile Building Block in Organic Synthesis

The compound serves as a crucial intermediate. The chlorine atom at the C-3 position is a good leaving group, enabling nucleophilic substitution reactions.^[1] This allows for the introduction of a wide variety of functional groups (e.g., amines, ethers, thiols), making it a versatile scaffold for creating libraries of novel compounds for screening in drug discovery programs. The rigid bicyclic structure provides a well-defined orientation for appended functional groups, which is critical for designing molecules that fit precisely into biological targets.

Medicinal Chemistry and the Quinuclidine Scaffold

The quinuclidine core is a privileged structure in medicinal chemistry. Its derivatives are known to interact with various receptors in the central and peripheral nervous systems. Specifically, this scaffold is integral to the development of:

- **Anticholinergic Agents:** These drugs block the action of acetylcholine and are used to treat conditions like Parkinson's disease and chronic obstructive pulmonary disease (COPD).^[9]^[10]
- **Neurological Disorder Therapeutics:** The quinuclidine framework is a key component in pharmaceuticals targeting neurological conditions.^[9]^[10]

- **Cannabinoid Receptor Ligands:** It has been used as an intermediate in the synthesis of novel ligands for CB1 and CB2 cannabinoid receptors.[9]

The broader class of chlorinated heterocyclic compounds is of immense importance in the pharmaceutical industry, with many FDA-approved drugs containing chlorine, highlighting the value of intermediates like 3-chloroquinuclidine.[11]

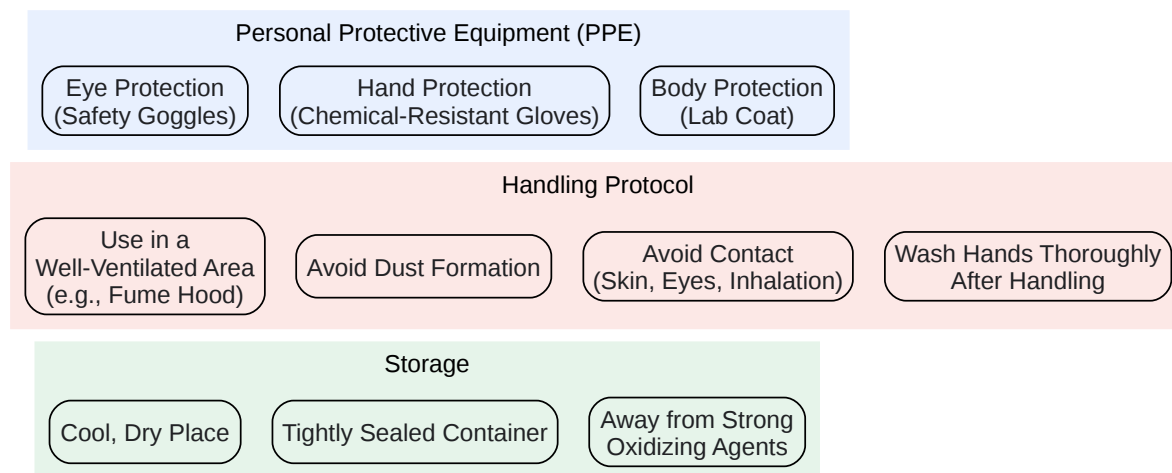
Application in Analytical Chemistry

Beyond synthesis, **3-Chloroquinuclidine hydrochloride** has a specific application in physical organic chemistry. It has been used as a reference compound in ^1H -NMR studies to determine the equilibrium constants for the formation of imines and iminium ions in aqueous solutions (D_2O).[1][2] In these experiments, its chemical stability and distinct NMR signals allow for precise measurements of reaction equilibria, providing fundamental insights into reaction mechanisms.

Safety, Handling, and Storage Protocol

While some regulations classify the compound as non-hazardous, adherence to standard laboratory safety protocols is essential.[1] The hydrochloride salt is generally stable under normal conditions.[5]

Mandatory Safety and Handling Workflow



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Workflow for Safe Handling and Storage.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.[2][12]
- Handling: Handle the compound in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.[12] Avoid direct contact with skin and eyes.[12] Do not eat, drink, or smoke in the handling area.[13]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container to prevent moisture absorption.[12] Keep away from incompatible materials such as strong oxidizing agents.[5]
- Spills: In case of a spill, sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[12]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations for chemical waste.

Conclusion

3-Chloroquinuclidine hydrochloride is more than a simple chemical reagent; it is a versatile and enabling tool for scientific innovation. Its rigid bicyclic structure, combined with the reactive chlorine handle, provides chemists with a reliable scaffold for constructing complex molecules with significant potential in medicinal chemistry and materials science. A thorough understanding of its properties, synthesis, and handling is paramount for any researcher looking to leverage its unique chemical architecture for advanced applications.

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